Spectroscopic Characterization of 1-fluoro-4-(2-isocyanoethyl)benzene: A Technical Guide

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Compound of Interest

Compound Name:	*1-fluoro-4-(2-isocyanoethyl)benzene*
CAS No.:	*244221-04-3*
Cat. No.:	*B1597693*

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Introduction

1-fluoro-4-(2-isocyanoethyl)benzene is a bifunctional organic molecule featuring a fluorinated aromatic ring and an aliphatic isocyanide group. The unique electronic properties of the fluorine substituent on the phenyl ring, combined with the versatile reactivity of the isocyanide moiety, make this compound and its derivatives of significant interest in medicinal chemistry and materials science. The isocyanide group, with its zwitterionic character, can participate in various cycloadditions and multicomponent reactions, while the fluorophenyl group can modulate pharmacokinetic properties and engage in specific intermolecular interactions.[1]

A thorough spectroscopic analysis is paramount for the unambiguous identification and characterization of this molecule. This guide provides a detailed overview of the expected spectroscopic data for **1-fluoro-4-(2-isocyanoethyl)benzene**, including Nuclear Magnetic Resonance (NMR) spectroscopy (^{1}H, ^{13}C, and ^{19}F), Infrared (IR) spectroscopy, and Mass Spectrometry (MS). The presented data is based on established principles of spectroscopy and analysis of structurally analogous compounds. Each section includes a detailed experimental

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protocol, a summary of predicted spectral features, and an in-depth interpretation to provide a comprehensive resource for researchers.

Molecular Structure and Key Functional Groups

The structure of **1-fluoro-4-(2-isocyanoethyl)benzene** consists of a benzene ring substituted with a fluorine atom at position 1 and a 2-isocyanoethyl group at position 4. The key functional groups influencing its spectroscopic properties are the 4-fluorophenyl group and the isocyanoethyl group.

Caption: Molecular structure of **1-fluoro-4-(2-isocyanoethyl)benzene**.

Synthesis Outline: Dehydration of a Formamide Precursor

A reliable method for the synthesis of isocyanides is the dehydration of the corresponding N-substituted formamides.[2][3][4] This approach offers high yields and tolerance to various functional groups.

Experimental Protocol

- Synthesis of N-[2-(4-fluorophenyl)ethyl]formamide: 2-(4-fluorophenyl)ethylamine is reacted with an excess of ethyl formate under reflux to yield the corresponding formamide. The product is purified by distillation or recrystallization.

- Dehydration to **1-fluoro-4-(2-isocyanoethyl)benzene**: The purified N-[2-(4-fluorophenyl)ethyl]formamide is dissolved in a dry, inert solvent such as dichloromethane or triethylamine.[3] The solution is cooled to 0 °C in an ice bath. Phosphorus oxychloride ($POCl_3$) is added dropwise with vigorous stirring. The reaction is typically complete within minutes.[2][3]

- Work-up and Purification: The reaction mixture is quenched by pouring it onto ice-water. The organic layer is separated, washed with saturated sodium bicarbonate solution and brine, and then dried over anhydrous magnesium sulfate. The solvent is removed under reduced pressure, and the crude product is purified by vacuum distillation or column chromatography on silica gel to afford the pure **1-fluoro-4-(2-isocyanoethyl)benzene**.

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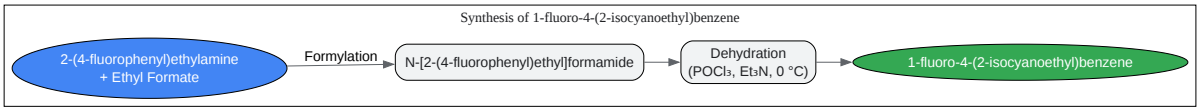

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Caption: Key predicted ^{1}H-^{19}F coupling interactions in **1-fluoro-4-(2-isocyanoethyl)benzene**.

Infrared (IR) Spectroscopy

IR spectroscopy is an excellent technique for identifying the key functional groups in the molecule, particularly the isocyanide group.

Experimental Protocol

- Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer.
- Sample Preparation: A thin film of the neat liquid sample is placed between two sodium chloride (NaCl) or potassium bromide (KBr) plates. Alternatively, a solution in an IR-transparent solvent like CCl_4 can be used.
- Data Acquisition: The spectrum is typically recorded from 4000 to 400 cm^{-1}.

Predicted IR Data

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Wavenumber (cm^{-1})	Intensity	Assignment
~ 3050	Medium	Aromatic C-H stretch
~ 2950	Medium	Aliphatic C-H stretch
~ 2150	Strong, Sharp	Isocyanide ($-N^+\equiv C^-$) stretch
~ 1600, 1500	Medium-Strong	Aromatic C=C stretch
~ 1230	Strong	Aryl C-F stretch
~ 830	Strong	C-H out-of-plane bend (para-disubstituted)

Interpretation:

The most characteristic band in the IR spectrum will be the strong and sharp absorption around 2150 cm^{-1} due to the stretching vibration of the isocyanide triple bond. [5]This band is a definitive indicator of the presence of the isocyanide functionality. The spectrum will also feature absorptions corresponding to the aromatic C-H stretches above 3000 cm^{-1}, aliphatic C-H stretches just below 3000 cm^{-1}, and aromatic C=C stretching vibrations in the 1600-1500 cm^{-1} region. A strong band around 1230 cm^{-1} is characteristic of the C-F stretch of the fluorophenyl group. The substitution pattern on the benzene ring is confirmed by a strong out-of-plane C-H bending vibration around 830 cm^{-1}.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule, further confirming its identity.

Experimental Protocol

- Instrumentation: A mass spectrometer with an electron ionization (EI) source.
- Sample Introduction: The sample is introduced via a direct insertion probe or through a gas chromatograph (GC-MS).

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- Data Acquisition: The mass spectrum is recorded over a mass-to-charge (m/z) range, for example, from 40 to 300 amu.

Predicted MS Data

m/z	Predicted Intensity	Assignment
149	High	$[M]^{+\cdot}$ (Molecular Ion)
122	Medium	$[M - HCN]^{+\cdot}$
109	Very High	$[C_7H_6F]^+$ (Fluorotropylium ion)
96	Medium	$[C_6H_5F]^{+\cdot}$

Interpretation:

The molecular ion peak $[M]^{+\cdot}$ is expected at m/z 149, corresponding to the molecular weight of C_9H_8FN. A common fragmentation pathway for isocyanides is the loss of HCN, which would give rise to a peak at m/z 122. The most intense peak in the spectrum (the base peak) is predicted to be at m/z 109, corresponding to the stable fluorotropylium cation, formed by benzylic cleavage and rearrangement. Other significant fragments would arise from further fragmentation of the aromatic ring and the ethyl chain.

Conclusion

This technical guide provides a comprehensive predicted spectroscopic profile for **1-fluoro-4-(2-isocyanoethyl)benzene**. By leveraging established spectroscopic principles and data from analogous structures, we have outlined the expected outcomes from ^1H, ^{13}C, and ^{19}F NMR, IR spectroscopy, and mass spectrometry. The detailed protocols and interpretations serve as a robust framework for researchers working with this compound, facilitating its synthesis, identification, and further application in chemical research. The combination of the characteristic isocyanide stretch in the IR, the specific coupling patterns in the multinuclear NMR spectra, and the predictable fragmentation in the mass spectrum allows for the confident and unambiguous characterization of **1-fluoro-4-(2-isocyanoethyl)benzene**.

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